

Mass Spectrometry Fragmentation Analysis of 4-Bromo-2-chlorobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-chlorobenzonitrile

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This technical guide provides an in-depth analysis of the mass spectrometry fragmentation pattern of **4-Bromo-2-chlorobenzonitrile**, a compound of interest in pharmaceutical research and organic synthesis. This document outlines the key fragmentation data, a representative experimental protocol for its acquisition, and a visual representation of the fragmentation pathway.

Core Data Presentation

The quantitative data pertaining to the mass spectrometry fragmentation of **4-Bromo-2-chlorobenzonitrile**, as identified through Gas Chromatography-Mass Spectrometry (GC-MS), is summarized below. The data is sourced from the PubChem database.[\[1\]](#)

m/z (Mass-to-Charge Ratio)	Proposed Fragment Ion	Formula	Interpretation
217/219/221	Molecular Ion $[M]^+ \cdot$	$[C_7H_3BrClN]^+ \cdot$	The intact molecule with one electron removed, showing a characteristic isotopic pattern due to the presence of bromine and chlorine.
136/138	$[M - Br]^+$	$[C_7H_3ClN]^+$	Loss of a bromine radical from the molecular ion. The isotopic pattern is due to the chlorine atom.
101	$[M - Br - Cl]^+$	$[C_7H_3N]^+$	Subsequent loss of a chlorine radical from the $[M - Br]^+$ fragment.
110	$[M - Br - HCN]^+$	$[C_6H_3Cl]^+$	Loss of a neutral hydrogen cyanide molecule from the $[M - Br]^+$ fragment.

Experimental Protocols

While a specific detailed experimental protocol for the cited data is not publicly available, a representative Gas Chromatography-Mass Spectrometry (GC-MS) methodology for the analysis of similar aromatic halogenated compounds is provided below. This protocol is based on standard analytical chemistry practices.

Objective: To obtain the mass spectrum and fragmentation pattern of **4-Bromo-2-chlorobenzonitrile**.

Instrumentation:

- Gas Chromatograph: Agilent 7890B GC System or equivalent.

- Mass Spectrometer: Agilent 5977A MSD or equivalent single quadrupole mass spectrometer.
- GC Column: HP-5ms (30 m x 0.25 mm x 0.25 μ m) or equivalent non-polar capillary column.

Materials:

- Sample: **4-Bromo-2-chlorobenzonitrile**, dissolved in a suitable solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- Carrier Gas: Helium (99.999% purity).

GC Method:

- Inlet Temperature: 250°C
- Injection Volume: 1 μ L
- Injection Mode: Splitless
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 15°C/min to 280°C.
 - Final hold: 280°C for 5 minutes.
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).

MS Method:

- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

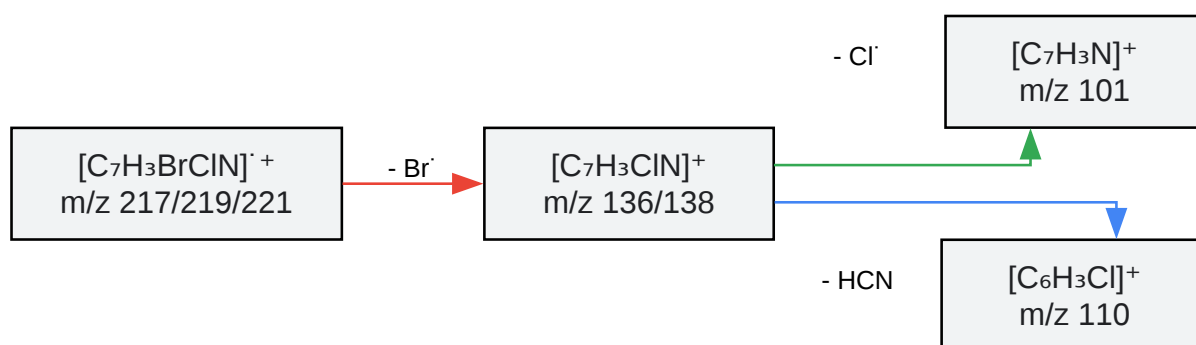
- Mass Scan Range: 40 - 300 amu.
- Solvent Delay: 3 minutes.

Data Analysis:

The acquired total ion chromatogram (TIC) and mass spectra are analyzed to identify the peak corresponding to **4-Bromo-2-chlorobenzonitrile** and to determine the m/z values and relative abundances of its fragment ions.

Fragmentation Pathway Visualization

The fragmentation of **4-Bromo-2-chlorobenzonitrile** under electron ionization typically proceeds through a series of characteristic losses of its substituents. The following diagram illustrates the logical fragmentation pathway.



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Fragmentation pathway of **4-Bromo-2-chlorobenzonitrile**.

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References

- 1. 4-Bromo-2-chlorobenzonitrile | C_7H_3BrClN | CID 7010420 - PubChem [pubchem.ncbi.nlm.nih.gov]

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